

Application Notes and Protocols for Topogard Tank-Mix Compatibility

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Topogard
CAS No.:	8066-11-3
Cat. No.:	B1222600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the tank-mix compatibility of **Topogard**, a herbicide containing 350 g/L terbutryn and 150 g/L terbutylazine. The information is intended for researchers, scientists, and professionals in the field of agriculture and crop protection.

Introduction

Topogard is a selective, post-emergence herbicide effective against a range of annual broadleaf weeds in pea and potato crops.[1] Tank-mixing **Topogard** with other herbicides can broaden the weed control spectrum, manage herbicide resistance, and improve application efficiency. However, the chemical and biological interactions in a tank-mix can be complex, potentially leading to reduced efficacy, crop injury, or physical incompatibility of the products.[2] [3] Therefore, understanding the compatibility of **Topogard** with other herbicides is crucial for its safe and effective use.

General Principles of Tank-Mixing

Before tank-mixing **Topogard** with any other pesticide, it is essential to adhere to the following principles:

- **Label is Law:** Always consult the product labels of all tank-mix partners. The most restrictive label instructions must be followed.[2][4]
- **Jar Test:** A jar test should always be conducted to ensure the physical compatibility of the products before mixing them in the spray tank.[3][5] Incompatibility can lead to the formation of precipitates that can block nozzles and filters.[2]
- **Mixing Order:** The correct mixing order is crucial for preventing compatibility issues. A common recommendation is to add products to the tank in the following order: water-soluble bags, wettable powders, water-dispersible granules, suspension concentrates (like **Topogard**), emulsifiable concentrates, and finally, surfactants.[3]
- **Crop Safety:** The sensitivity of the target crop to the tank-mix combination must be considered. Peas, in particular, are sensitive to certain herbicide mixtures.[1][6]

Topogard Tank-Mix Compatibility

Peas

The **Topogard** label explicitly warns against tank-mixing with other herbicides for application on peas. The addition of MCPB or other herbicides may cause significant crop damage.[1]

Furthermore, the addition of surfactants, emulsifiable or soluble concentrate pesticides, foliar fertilizers, and nutrient sprays should be avoided to minimize the risk of phytotoxicity.[1]

Research on post-emergence herbicide options for pulse crops suggests that tank-mixes such as MCPB with bentazone can be effective but carry a risk of reduced crop safety, especially under stressful weather conditions.[6]

Potatoes

While the **Topogard** label does not provide a specific list of tank-mix partners for potatoes, the active ingredient terbuthylazine is known to be compatible with several herbicides commonly used in this crop. Tank-mixing is a common practice in potato cultivation to achieve broad-spectrum weed control.[5]

Quantitative Data on Tank-Mixes Containing Terbutylazine

The following tables summarize data from studies on tank-mixes containing terbutylazine, a key active ingredient in **Topogard**. It is important to note that these studies were not conducted with **Topogard** itself, and the results should be considered as indicative of potential performance.

Table 1: Documented Compatible Tank-Mix Partners for Terbutylazine-Based Herbicides

Tank-Mix Partner	Herbicide Group (MOA)	Reference
Fluroxypyr	Group 4 (Synthetic Auxins)	[7]
Metolachlor	Group 15 (Long-chain fatty acid inhibitors)	[7]
S-Metolachlor	Group 15 (Long-chain fatty acid inhibitors)	[7]
Trifluralin	Group 3 (Microtubule assembly inhibitors)	[7]
Glyphosate	Group 9 (EPSP synthase inhibitors)	[7]
Paraquat	Group 22 (Photosystem I inhibitors)	[7]
Diquat	Group 22 (Photosystem I inhibitors)	[7]
2,4-D Amine	Group 4 (Synthetic Auxins)	[8]

This table is compiled from product labels of herbicides containing terbutylazine and should be used as a guide for potential tank-mix partners. Compatibility with the specific formulation of **Topogard** must be confirmed through a jar test.

Experimental Protocols

Jar Test for Physical Compatibility

This protocol is a standard procedure to assess the physical compatibility of **Topogard** with a potential tank-mix partner.

Materials:

- A clean, transparent glass jar with a lid (1-liter capacity)
- Water from the same source as will be used for spraying
- **Topogard**
- Proposed tank-mix partner(s)
- Measuring cylinders or pipettes

Procedure:

- Fill the jar with 500 ml of water.
- Add the proportionate amount of each product to the jar in the correct mixing order (see section 2). The amount of each product should be scaled down from the intended application rate per hectare to the volume of the jar.
- Secure the lid and invert the jar 10-15 times to mix the contents thoroughly.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of flakes, crystals, or sludge
 - Separation of layers
 - Gelling or thickening of the mixture
- If any of these signs appear, the products are physically incompatible and should not be tank-mixed.

Field Trial for Biological Compatibility and Efficacy

This protocol outlines a basic experimental design for evaluating the biological compatibility (crop safety) and efficacy of a **Topogard** tank-mix in a field setting.

Experimental Design:

- Randomized Complete Block Design (RCBD) with at least 4 replications.
- Plot size should be sufficient to allow for accurate application and assessment, avoiding edge effects.

Treatments:

- Untreated Control
- **Topogard** applied alone at the recommended rate.
- Tank-mix partner herbicide applied alone at the recommended rate.
- **Topogard** + tank-mix partner herbicide applied together at the recommended rates.

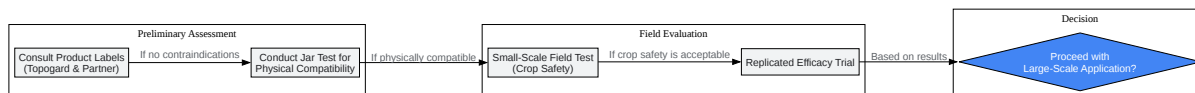
Application:

- Apply treatments using a calibrated research plot sprayer at the appropriate crop and weed growth stage.
- Record all application parameters, including date, time, weather conditions, spray volume, and nozzle type.

Assessments:

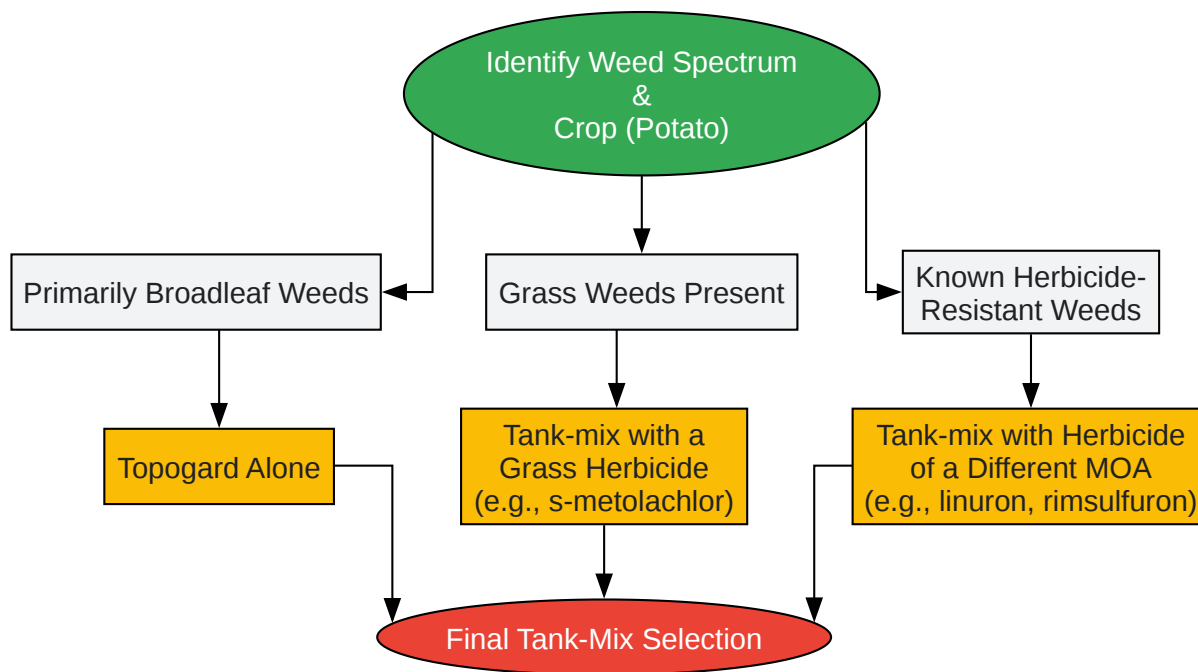
- Crop Injury: Visually assess crop phytotoxicity at 7, 14, and 28 days after treatment (DAT) using a 0-100% scale (0 = no injury, 100 = crop death).
- Weed Control: Visually assess the percentage of control for individual weed species at 14, 28, and 56 DAT using a 0-100% scale (0 = no control, 100 = complete kill).
- Yield: Harvest the crop from the center of each plot and measure the yield.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for assessing **Topogard** tank-mix compatibility.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting a **Topogard** tank-mix partner.

Conclusion

While **Topogard** offers effective post-emergence control of broadleaf weeds, its tank-mix compatibility, particularly in peas, is limited due to the risk of crop injury. For potatoes, tank-mixing **Topogard** with other herbicides is a viable strategy to broaden the weed control spectrum and manage resistance. However, due to the lack of specific studies on **Topogard** tank-mixes, it is imperative to rely on the compatibility information available for its active ingredients, terbuthylazine and terbutryn, and to conduct thorough preliminary testing, including jar tests and small-scale field trials, before large-scale application. The protocols and information provided in these notes serve as a guide for researchers and professionals to safely and effectively evaluate and utilize **Topogard** in tank-mix combinations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. genfarm.com.au \[genfarm.com.au\]](https://www.genfarm.com.au)
- [2. Postemergence | Pacific Northwest Pest Management Handbooks \[pnwhandbooks.org\]](https://www.pnwhandbooks.org)
- [3. Tank mix compatibility – Sprayers 101 \[sprayers101.com\]](https://www.sprayers101.com)
- [4. Preplant or Preplant Incorporated Before Planting Potatoes: Control of Weeds, Volunteer Grain, or Grass Cover Crops | Pacific Northwest Pest Management Handbooks \[pnwhandbooks.org\]](https://www.pnwhandbooks.org)
- [5. spudman.com \[spudman.com\]](https://www.spudman.com)
- [6. Weed control | PGRO \[pgro.org\]](https://www.pgro.org)
- [7. genfarm.com.au \[genfarm.com.au\]](https://www.genfarm.com.au)
- [8. genfarm.com.au \[genfarm.com.au\]](https://www.genfarm.com.au)
- To cite this document: BenchChem. [Application Notes and Protocols for Topogard Tank-Mix Compatibility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222600/docs#application-notes-and-protocols-for-topogard-tank-mix-compatibility\]](https://www.benchchem.com/product/b1222600/docs#application-notes-and-protocols-for-topogard-tank-mix-compatibility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)